

2-Bromo-4-(tert-butyl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-(tert-butyl)pyridine

Cat. No.: B1338834

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An In-depth Technical Guide to 2-Bromo-4-(tert-butyl)pyridine

This technical guide provides essential information on the chemical properties and synthesis of **2-Bromo-4-(tert-butyl)pyridine**, a heterocyclic organic compound of interest to researchers and professionals in drug development and material science.

Chemical Properties

The fundamental molecular characteristics of **2-Bromo-4-(tert-butyl)pyridine** are summarized below.

Property	Value
Molecular Formula	C9H12BrN ^{[1][2][3][4][5]}
Molecular Weight	214.1 g/mol ^{[1][3]}
CAS Number	50488-34-1 ^[1]
Boiling Point	243.6°C at 760 mmHg ^{[1][2][4][5]}
Density	1.293 g/cm ³ ^{[1][2][4][5]}
Flash Point	101.1°C ^{[1][2][5]}

Synthesis Protocol: Direct Halogenation

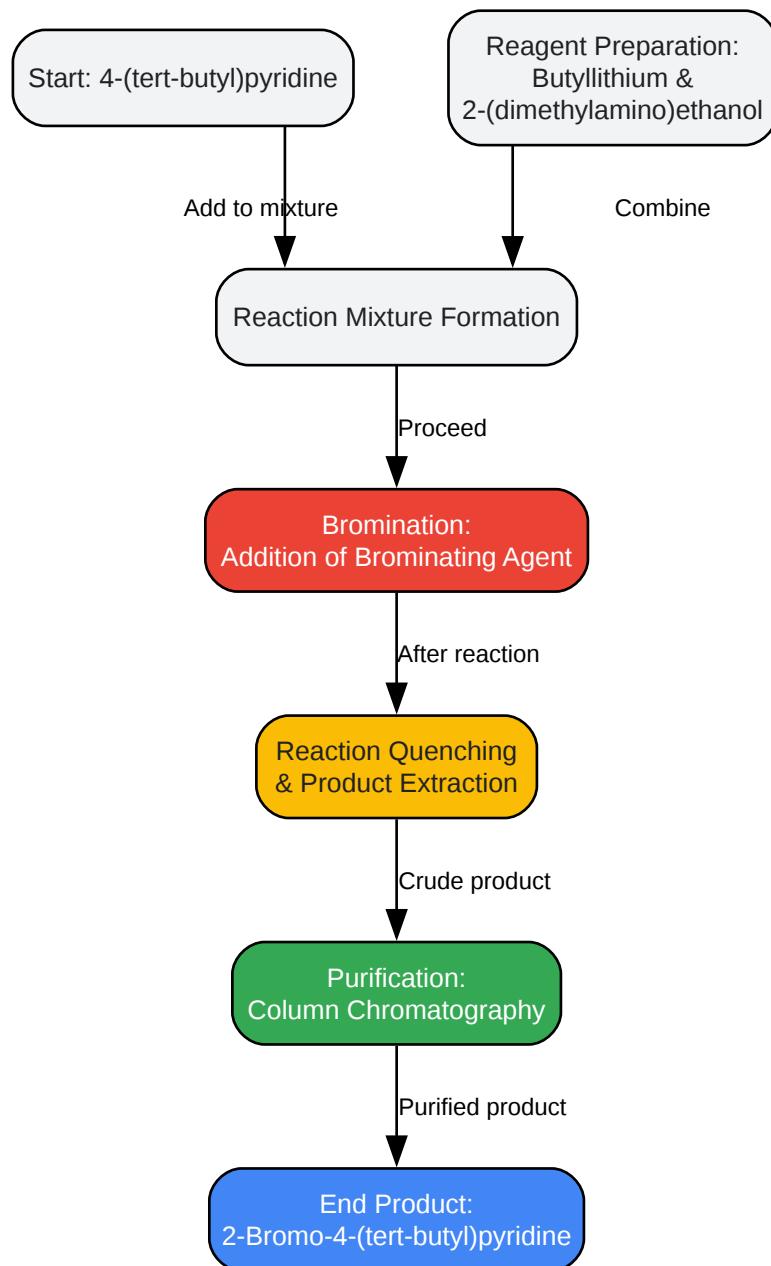
A primary method for the synthesis of **2-Bromo-4-(tert-butyl)pyridine** is through the direct halogenation of 4-(tert-butyl)pyridine.^[1] This electrophilic substitution reaction introduces a bromine atom onto the pyridine ring. The tert-butyl group influences the regioselectivity of this reaction.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, a solution of 4-tert-butylpyridine is prepared using a suitable solvent, such as heptane.
- **Reagent Addition:** Under an inert atmosphere (e.g., nitrogen) and at a controlled temperature (e.g., in an ice bath), a solution of butyllithium in hexane is slowly added to a stirred solution of 2-(dimethylamino)ethanol in heptane. This mixture is stirred for approximately 30 minutes at a low temperature.
- **Addition of Starting Material:** 4-tert-butylpyridine is then slowly introduced into the reaction mixture via a syringe. The mixture is stirred for an additional hour at a low temperature, during which an orange-colored solution typically forms.
- **Bromination:** A brominating agent, such as elemental bromine (Br₂), is then added to the reaction mixture. This step is often performed in the presence of a Lewis acid catalyst and may require elevated temperatures to proceed efficiently.
- **Quenching and Extraction:** Upon completion of the reaction, the mixture is carefully quenched. The organic product is then extracted using an appropriate solvent.
- **Purification:** The crude product is purified using standard laboratory techniques, such as column chromatography, to isolate the **2-bromo-4-(tert-butyl)pyridine** isomer.

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4-(tert-butyl)pyridine** via direct halogenation.



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Caption: Synthesis workflow for **2-Bromo-4-(tert-butyl)pyridine**.

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